

Bis(2,4-dichlorobenzoyl) peroxide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2,4-dichlorobenzoyl) peroxide*

Cat. No.: *B094600*

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An In-depth Technical Guide to **Bis(2,4-dichlorobenzoyl) Peroxide**: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical compounds utilized in synthesis and manufacturing is paramount. This technical guide provides a comprehensive overview of the chemical properties and structure of **bis(2,4-dichlorobenzoyl) peroxide**, a compound frequently employed as a polymerization initiator and cross-linking agent.

Chemical Identity and Structure

Bis(2,4-dichlorobenzoyl) peroxide, also known as 2,4-dichlorobenzoyl peroxide or DCBP, is an organic peroxide characterized by a peroxide linkage (-O-O-) connecting two 2,4-dichlorobenzoyl groups. Its chemical structure is fundamental to its reactivity, particularly its propensity to form free radicals upon thermal decomposition.

Synonyms: DCBP, Dibenzoylperoxide

IUPAC Name: (2,4-dichlorobenzoyl) 2,4-dichlorobenzenecarboperoxoate

CAS Number: 133-14-2

Chemical Formula: $C_{14}H_6Cl_4O_4$

SMILES: C1=CC(=C(C=C1Cl)Cl)C(=O)OOC(=O)C2=C(C=C(C=C2)Cl)Cl

Physicochemical Properties

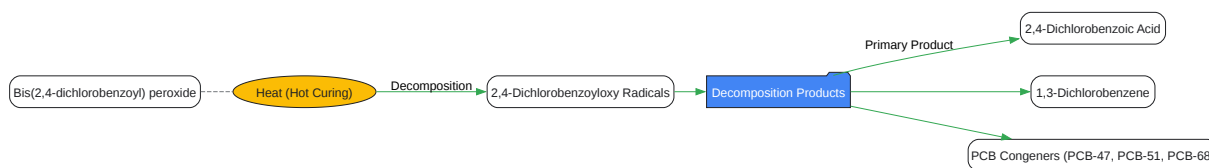
The physical and chemical properties of **bis(2,4-dichlorobenzoyl) peroxide** are summarized in the table below. It is typically supplied as a white to yellowish viscous paste, often in a 50% formulation with silicone oil or poly(dimethylsiloxane) to ensure safer handling.

Property	Value
Molecular Weight	380.01 g/mol
Melting Point	55 °C (decomposes)
Boiling Point	495.27 °C (rough estimate)
Density	1.26 g/cm ³
Vapor Pressure	0.009 Pa at 25 °C
Water Solubility	29.93 µg/L at 25 °C
LogP	6 at 20 °C
Appearance	White to yellowish viscous paste

Reactivity and Thermal Decomposition

As a diacyl peroxide, **bis(2,4-dichlorobenzoyl) peroxide** is thermally unstable and can decompose exothermically. It is sensitive to heat, shock, friction, and contamination, which can lead to explosive decomposition. The self-accelerating decomposition temperature (SADT) is 60 °C, and violent reactions can occur if the bulk material is heated above this temperature.

During the hot curing process in silicone rubber production, **bis(2,4-dichlorobenzoyl) peroxide** decomposes to generate free radicals that initiate cross-linking. This thermal decomposition yields several products, including 2,4-dichlorobenzoic acid, 1,3-dichlorobenzene, and specific polychlorinated biphenyl (PCB) congeners, namely PCB-47, PCB-51, and PCB-68. The formation of these persistent and potentially toxic byproducts is a significant consideration for industrial applications and occupational safety.



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Thermal Decomposition Pathway of **Bis(2,4-dichlorobenzoyl) Peroxide**.

Experimental Protocols

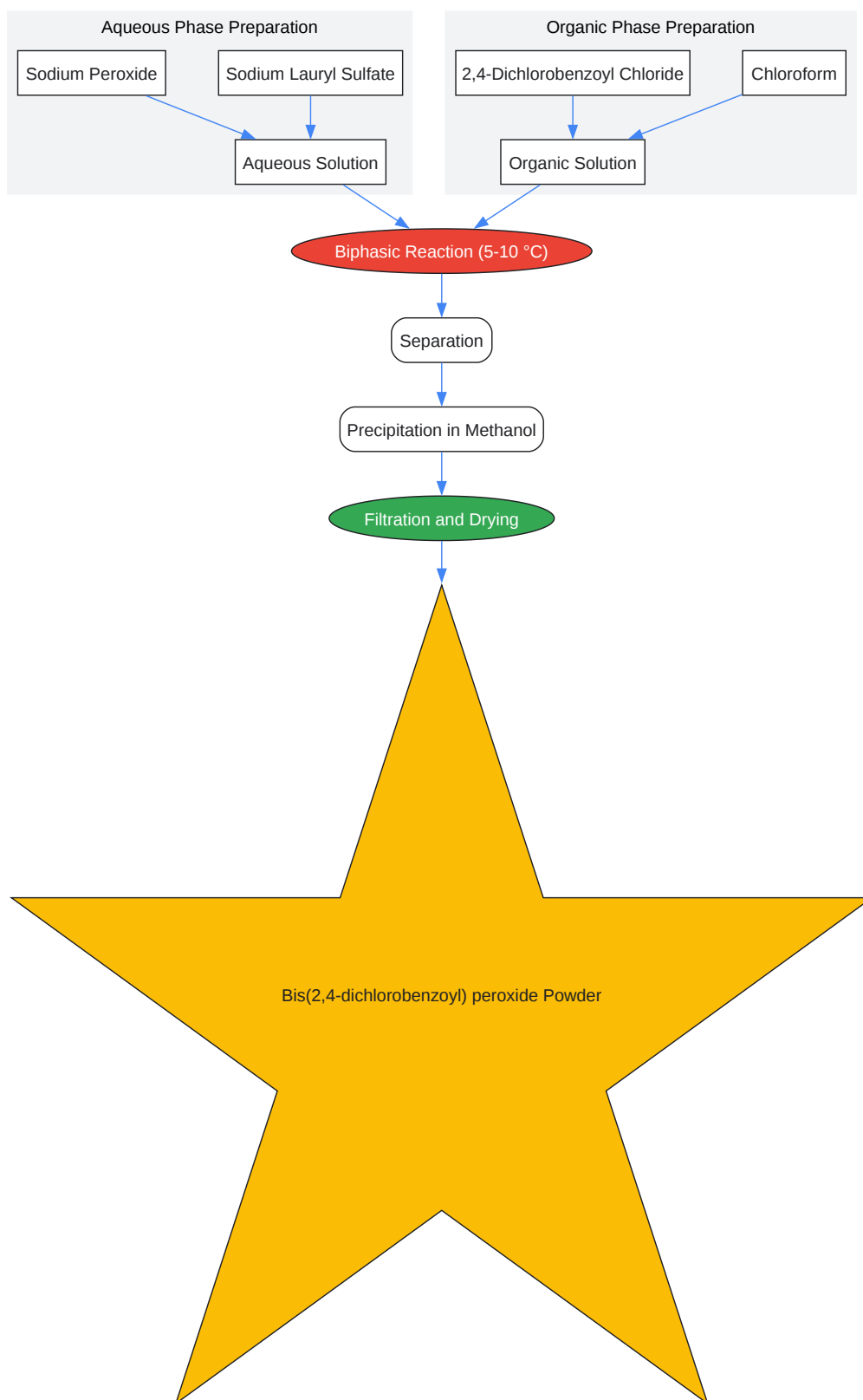
Synthesis of Bis(2,4-dichlorobenzoyl) Peroxide

A common method for synthesizing **bis(2,4-dichlorobenzoyl) peroxide** involves the reaction of 2,4-dichlorobenzoyl chloride with a peroxide source, such as sodium peroxide or hydrogen peroxide, in a biphasic system under alkaline conditions.

Detailed Methodology:

- **Preparation of the Aqueous Phase:** An aqueous solution of sodium peroxide is prepared. To this, a surfactant such as sodium lauryl sulfate is added to facilitate the reaction between the two phases.
- **Preparation of the Organic Phase:** 2,4-dichlorobenzoyl chloride is dissolved in an organic solvent like chloroform to create a stable solution.
- **Reaction:** The organic solution is added dropwise to the cooled and vigorously stirred aqueous phase. The reaction temperature is maintained between 5-10 °C for approximately 2 hours.
- **Workup:** After the reaction is complete, water is added, and the mixture is stirred. The layers are then separated using a separatory funnel.

- Precipitation and Isolation: The organic layer is added to cold methanol to precipitate the **bis(2,4-dichlorobenzoyl) peroxide** product.
- Filtration and Drying: The precipitate is filtered and dried at a low temperature to yield the final product as a powder.



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General Workflow for the Synthesis of **Bis(2,4-dichlorobenzoyl) Peroxide**.

Analytical Methods

The characterization and quality control of **bis(2,4-dichlorobenzoyl) peroxide** and its decomposition products involve various analytical techniques.

- **Purity and Assay:** The purity of **bis(2,4-dichlorobenzoyl) peroxide** can be determined by titrimetric methods to quantify the active oxygen content. High-performance liquid chromatography (HPLC) is also a suitable method for assessing purity and identifying impurities.
- **Decomposition Product Analysis:** Human biomonitoring studies have utilized gas chromatography/mass spectrometry (GC/MS) for the analysis of PCB congeners in plasma and liquid chromatography/tandem mass spectrometry (LC/MS/MS) for the determination of 2,4-dichlorobenzoic acid and its metabolites in urine.

Applications in Research and Industry

The primary applications of **bis(2,4-dichlorobenzoyl) peroxide** stem from its ability to generate free radicals upon decomposition.

- **Silicone Rubber Cross-linking:** It is widely used as an initiator or cross-linking agent in the production of silicone rubber. The peroxide-initiated cross-linking allows for the curing of silicone elastomers at low temperatures and without the need for external pressure, making it suitable for hot air or infrared curing methods.
- **Pharmaceutical Manufacturing:** In the pharmaceutical industry, it serves as a catalyst for the polymerization of specific monomers to create pharmaceutical-grade polymers.
- **Food Contact Materials:** It is an authorized substance for use in the production of food contact materials under FDA regulation 21 CFR 177.2600.

Safety and Handling

Bis(2,4-dichlorobenzoyl) peroxide is a hazardous substance that requires careful handling. It is an oxidizing agent that can ignite combustible materials. Due to its explosive potential when heated, it should be stored in a cool, dry, and well-ventilated area away from heat sources and incompatible materials such as flammable substances and oxidizing agents. The pure

compound is reported to be extremely shock-sensitive. For safety, it is often supplied as a paste with a phlegmatizer like silicone oil. When heated to decomposition, it emits toxic fumes of chlorinated compounds.

- To cite this document: BenchChem. [Bis(2,4-dichlorobenzoyl) peroxide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094600#bis-2-4-dichlorobenzoyl-peroxide-chemical-properties-and-structure\]](https://www.benchchem.com/product/b094600#bis-2-4-dichlorobenzoyl-peroxide-chemical-properties-and-structure)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com